

Unraveling the Biological Activity of Pellino-1 (Peli1): An In-depth Technical Guide

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Compound of Interest

Compound Name: *Pelirine*

Cat. No.: *B15526968*

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A Note on Terminology: Initial searches for "**Pelirine** extract" did not yield results corresponding to a known biological substance. The available scientific literature strongly suggests a possible misspelling of "Pellino," a family of highly conserved E3 ubiquitin ligases. This guide will focus on Pellino-1 (Peli1), a key regulator of immune signaling, which is likely the intended subject of inquiry.

Introduction

Pellino-1 (Peli1) is a pivotal E3 ubiquitin ligase that plays a crucial role in the intricate signaling networks governing innate and adaptive immunity. As a member of the Pellino family, Peli1 is characterized by a C-terminal RING-like domain, which is responsible for its catalytic activity, and an N-terminal Forkhead-associated (FHA) domain that mediates protein-protein interactions. Peli1 functions by catalyzing the attachment of ubiquitin chains to substrate proteins, a post-translational modification that can alter protein stability, localization, and activity. This technical guide provides a comprehensive overview of the biological activities of Peli1, with a focus on its role in key signaling pathways, supported by quantitative data and detailed experimental protocols for researchers, scientists, and drug development professionals.

Quantitative Data on Peli1 Biological Activity

The functional consequences of Peli1 activity, or lack thereof, have been elucidated through various studies, particularly those employing Peli1 knockout (Peli1^{-/-}) mouse models. The

following tables summarize key quantitative findings from this research, offering a comparative look at the impact of Peli1 on immune responses.

Table 1: Impact of Peli1 Deficiency on Cytokine Production in Response to TLR Agonists

Cell Type/Model	Stimulus	Cytokine	Change in Peli1-/- vs. Wild-Type	Reference
Microglia	LPS	Pro-inflammatory cytokines	Profoundly inhibited induction	[1]
Microglia	LPS	IFN- β	Strikingly upregulated induction	[1]
Brain (in vivo)	LPS	Pro-inflammatory cytokines	Significantly decreased induction	[1]
Brain (in vivo)	LPS	IFN- β	Elevated level	[1]
Peli1-/- mice	Poly(I:C) (i.n.)	KC, CCL2, CCL5, TNF α , IL-6 in BALF	Increased levels	[2]
Peli1-/- mice	Poly(I:C) (i.n.)	IFN β , CXCL10, IL-6 in lung homogenate	Increased expression	

Table 2: Effects of Peli1 Deficiency on T-Cell and B-Cell Responses

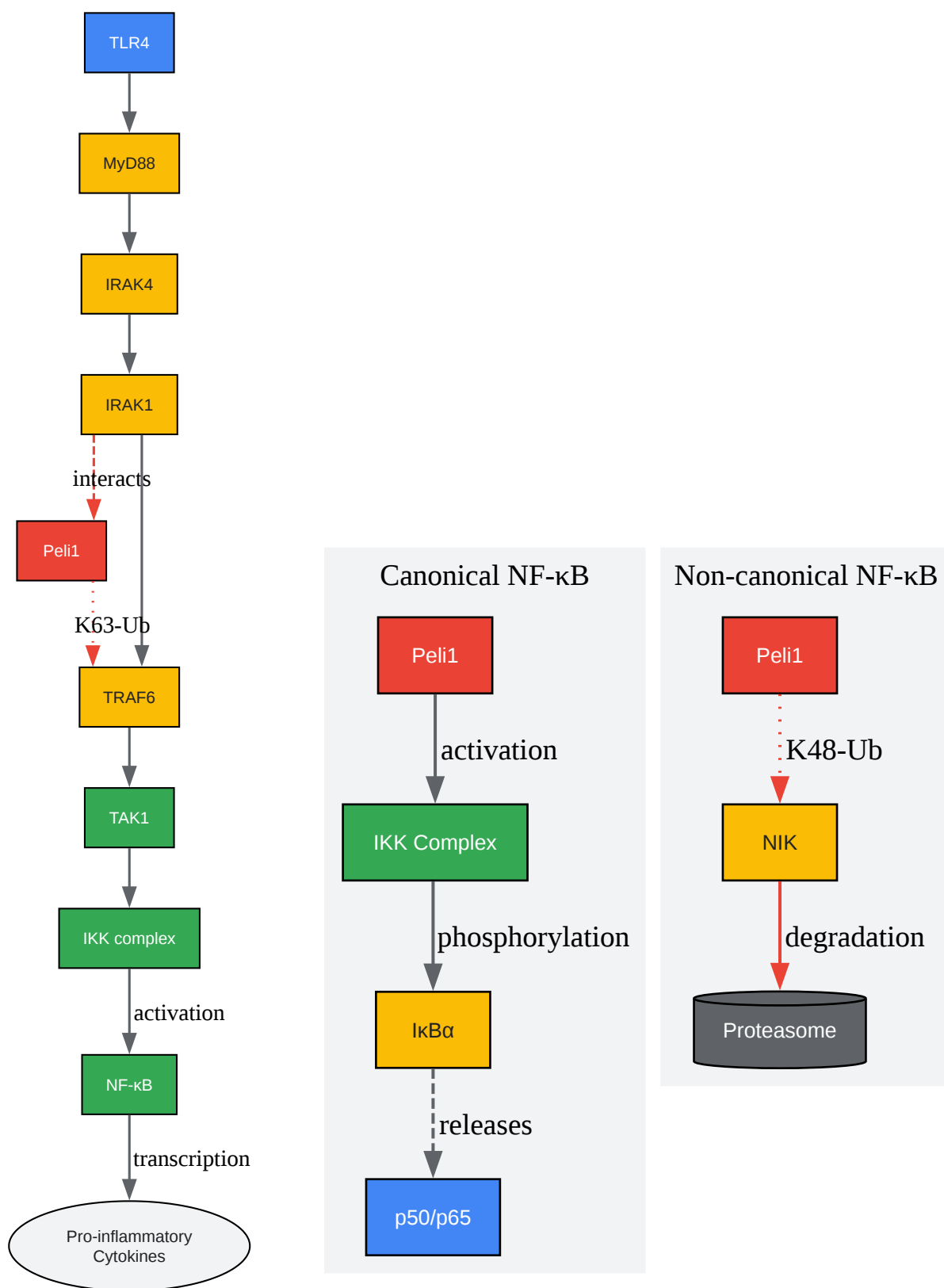
Cell Type/Model	Parameter Measured	Observation in Peli1 ^{-/-} vs. Wild-Type	Reference
T-cells	NF-κB activation (anti-CD3/CD28 stimulation)	Strongly enhanced	
Peli1-KO mice with B16F10 melanoma	Tumor-infiltrating CD4+ and CD8+ T-cells	Significantly increased frequency and absolute numbers	
Peli1-KO mice with B16F10 melanoma	IFNγ-producing CD8+ T-cells in draining lymph node and tumor	Increased frequencies and absolute numbers	

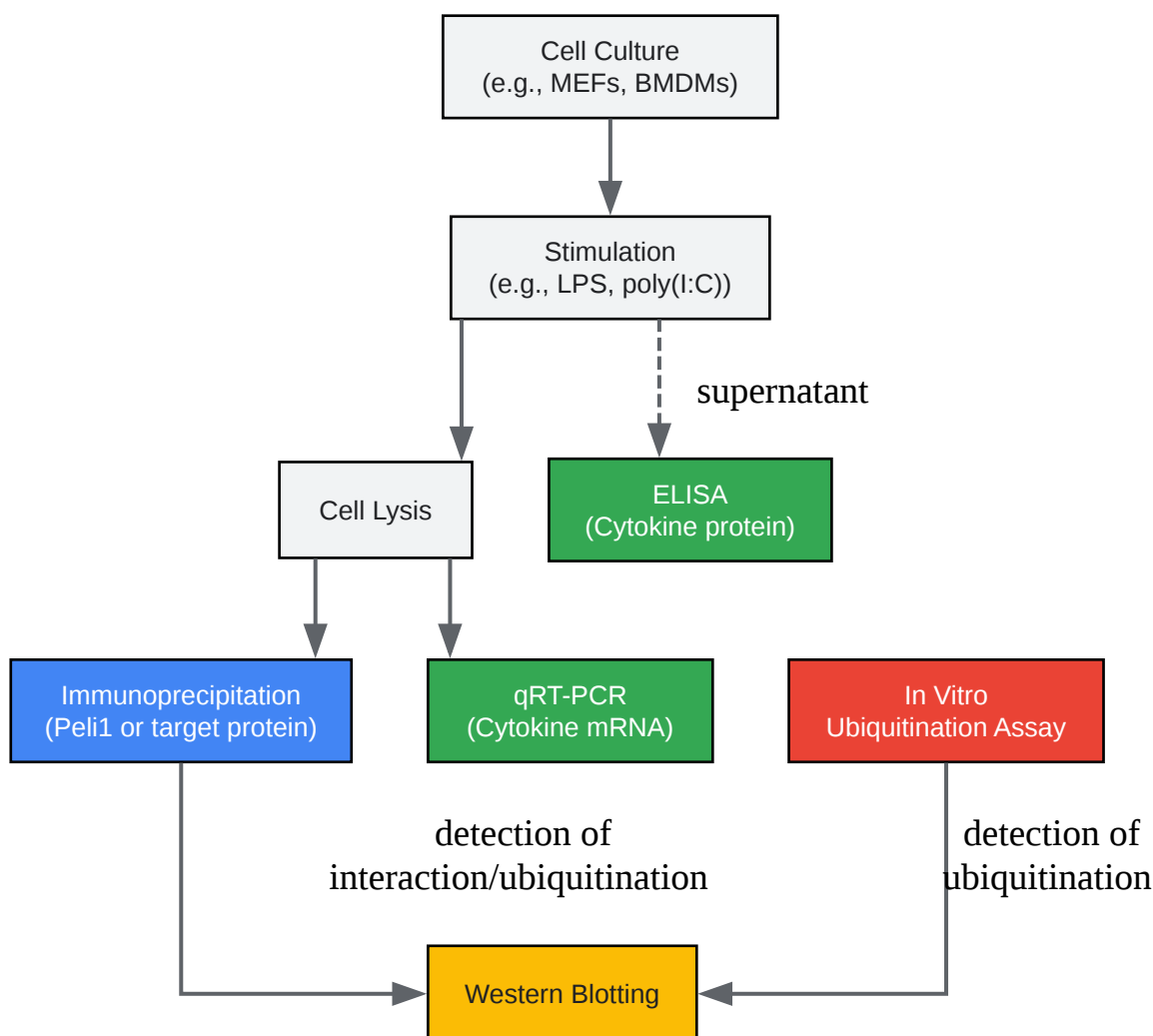
Signaling Pathways Regulated by Peli1

Peli1 is a critical node in several signaling pathways, acting as both a positive and negative regulator depending on the context. Its E3 ligase activity is central to its function in these pathways.

Toll-Like Receptor (TLR) and Interleukin-1 Receptor (IL-1R) Signaling

Peli1 is a key component of the TLR and IL-1R signaling cascades, which are fundamental to the innate immune response. In these pathways, Peli1 can mediate the K63-linked ubiquitination of target proteins, leading to the activation of downstream kinases and transcription factors.





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References

- 1. Peli1 negatively regulates type I interferon induction and antiviral immunity in the CNS - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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